6-Chloropyridine-2-boronic acid molecular weight

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Compound of Interest

Compound Name:	*6-Chloropyridine-2-boronic acid*
CAS No.:	*652148-90-8*
Cat. No.:	*B1592568*

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Executive Summary

6-Chloropyridine-2-boronic acid (CAS: 652148-90-8) is a critical heterocyclic building block in medicinal chemistry, widely used to introduce the 6-chloropyridine moiety via Suzuki-Miyaura cross-coupling.[1] While its theoretical molecular weight is 157.36 g/mol , its practical application is complicated by the inherent instability of 2-pyridyl boronic acids.

Unlike phenylboronic acids, 2-pyridyl derivatives are prone to rapid protodeboronation—the cleavage of the C–B bond to yield the parent pyridine (2-chloropyridine). This guide provides a technical roadmap for handling this instability, recommending the use of N-methyliminodiacetic acid (MIDA) boronates or specific "slow-release" coupling protocols to ensure stoichiometric accuracy and reaction fidelity.

Physicochemical Specifications

The following data constitutes the baseline identity for quality control (QC) and stoichiometry calculations. Note that boronic acids often exist in equilibrium with their trimeric anhydrides (boroxines), which can skew effective mass measurements if not accounted for.

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Property	Specification	Notes
IUPAC Name	(6-Chloropyridin-2-yl)boronic acid	
CAS Number	652148-90-8	Primary identifier.[1][2]
Molecular Weight	157.36 g/mol	Monomeric form.[3]
Molecular Formula		
Appearance	Off-white to pale yellow solid	Darkening indicates decomposition.
Melting Point	180–185 °C (dec.)[2]	Decomposition often precedes melting.
Solubility	DMSO, MeOH, DMF	Limited stability in protic solvents at high pH.
Storage	-20°C, Inert Atmosphere	Hygroscopic; store under Argon/Nitrogen.

> *Critical Stoichiometry Note: Commercial samples may contain varying amounts of the boroxine anhydride (MW: ~418.4 g/mol for the trimer). Always verify the active boron content via titration or quantitative NMR (qNMR) before use in sensitive GMP campaigns.*

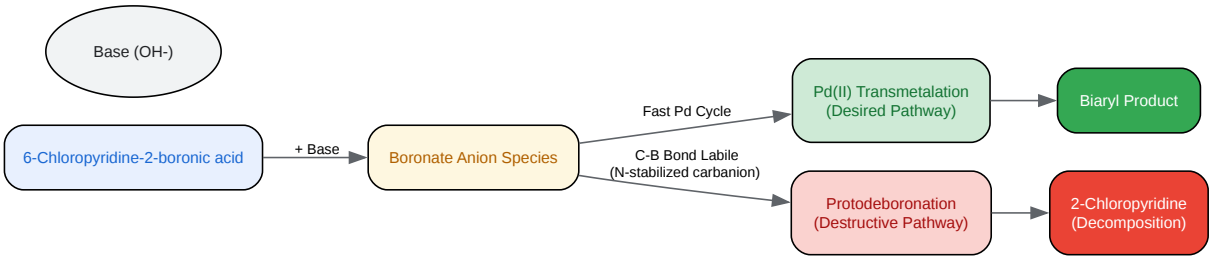
The Instability Challenge: Protodeboronation

The 2-pyridyl position is electronically unique. The adjacent nitrogen atom facilitates a mechanism where the boronate complex hydrolyzes rapidly, releasing the boron moiety and protonating the ring. This side reaction competes directly with the desired transmetalation in cross-coupling cycles.

Mechanistic Pathway Analysis

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The following diagram illustrates the competing pathways: the desired Suzuki coupling versus the destructive protodeboronation.



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Figure 1: The kinetic competition between productive cross-coupling and protodeboronation.[1] The nitrogen atom at the 2-position stabilizes the transition state for C-B bond cleavage.

Synthesis & Stabilization Strategy

Due to the instability described above, direct synthesis of the free acid is often low-yielding. The industry standard is to synthesize or purchase the MIDA boronate surrogate. The MIDA ligand locks the boron atom into an

hybridized state, neutralizing its Lewis acidity and preventing protodeboronation until release is triggered.

Protocol: Synthesis of 6-Chloropyridine-2-MIDA Boronate

Objective: Convert unstable boronic acid/ester precursors into a bench-stable MIDA solid.

Reagents:

- 6-Chloro-2-pyridylboronic acid (crude or pinacol ester)[1]
- MIDA (N-methyliminodiacetic acid)

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- Solvents: DMSO, Toluene

Step-by-Step Methodology:

- Dissolution: Dissolve 1.0 eq of the crude boronic acid in DMSO (0.5 M concentration).
- Ligand Addition: Add 1.5 eq of MIDA and 0.5 eq of MIDA anhydride (acts as a water scavenger).
- Dehydration: Heat the mixture to 110°C for 12–16 hours under a Dean-Stark trap (if using toluene cosolvent) or open flask with vigorous stirring to drive off water.
- Precipitation (Self-Validating Step): Cool the reaction to room temperature. Add water slowly. The MIDA boronate is generally insoluble in water, while unreacted acid/MIDA remains soluble.
- Filtration: Filter the resulting solid, wash with water and Et2O.
- Drying: Dry under high vacuum.

Result: A white, crystalline solid stable to air and chromatography.

Application: Optimized Suzuki-Miyaura Coupling

When using the free acid (or in situ hydrolyzed MIDA boronate), you cannot use standard conditions (

, aqueous ethanol). You must use a "Slow-Release" protocol to keep the concentration of the labile boronate anion low, favoring transmetalation over decomposition.

Protocol: Slow-Release Cross-Coupling

Rationale: Anhydrous conditions prevent protodeboronation, or controlled water addition allows the boronic acid to react immediately upon liberation.

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Component	Recommendation	Function
Catalyst	+ XPhos	XPhos facilitates rapid transmetalation of sterically/electronically difficult substrates.[1]
Base	(anhydrous)	Mild base; phosphate buffers pH effectively.[1]
Solvent	Dioxane : Water (10:1)	The low water content minimizes the concentration of the hydrolytic species.
Temperature	60°C	Lower than typical (80-100°C) to reduce thermal decomposition rates.

Workflow:

- Charge: Add Aryl Chloride (1.0 eq), **6-Chloropyridine-2-boronic acid** (1.5 eq), (3.0 eq), and Pd-Catalyst (2-5 mol%) to a vial.
- Inert: Seal and purge with Argon for 5 minutes.
- Solvent: Add degassed Dioxane/Water mixture via syringe.
- Reaction: Heat to 60°C. Monitor by LC-MS.
  - Checkpoint: If 2-chloropyridine (decomposition product) is observed >10%, lower temperature and increase catalyst loading.

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